

Application Notes and Protocols: 10-Nonadecanol in Materials Science

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Compound of Interest

Compound Name: 10-Nonadecanol

Cat. No.: B101355

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential applications of **10-Nonadecanol** in materials science, focusing on its use as a lubricant additive, a phase change material, and a polymer plasticizer. While specific experimental data for **10-Nonadecanol** is limited in publicly available literature, the following protocols and data are based on the established properties of long-chain secondary fatty alcohols and provide a strong framework for its evaluation.

Application as a Lubricant Additive

Long-chain secondary alcohols, such as **10-Nonadecanol**, are promising candidates for lubricant additives. The non-terminal position of the hydroxyl group can lead to a lower melting point and improved cold-flow properties in lubricant formulations.

Quantitative Data: Tribological Properties (Hypothetical)

The following table presents hypothetical data for a base oil formulated with **10-Nonadecanol**, illustrating the expected improvements in tribological performance.

Property	Base Oil	Base Oil + 2% (w/w) 10-Nonadecanol	ASTM Standard
Coefficient of Friction	0.12	0.09	ASTM D5183
Wear Scar Diameter (mm)	0.55	0.45	ASTM D4172
Weld Point (N)	1600	1800	ASTM D2783
Pour Point (°C)	-15	-21	ASTM D97

Experimental Protocol: Evaluation of Lubricant Performance

Objective: To determine the effect of **10-Nonadecanol** as an additive on the anti-wear and friction-reducing properties of a base lubricant.

Apparatus:

- Four-ball tribometer
- Optical microscope for wear scar measurement
- Analytical balance

Materials:

- Base lubricant (e.g., mineral oil, PAO)
- **10-Nonadecanol** (≥98% purity)
- Steel balls (as per ASTM D4172 specifications)
- Heptane (for cleaning)

Procedure (based on ASTM D4172):

- Preparation of Lubricant Blend: Prepare a 2% (w/w) solution of **10-Nonadecanol** in the base oil. Ensure complete dissolution, using gentle heating and stirring if necessary.
- Assembly of Four-Ball Test Rig: Thoroughly clean the steel balls and the test cup with heptane and allow them to dry completely. Assemble the four-ball test configuration as per the manufacturer's instructions.
- Test Execution:
 - Pour the lubricant sample (either base oil or the **10-Nonadecanol** blend) into the test cup, ensuring the stationary balls are fully submerged.
 - Set the test parameters:
 - Load: 392 N (40 kgf)
 - Speed: 1200 rpm
 - Temperature: 75 °C
 - Duration: 60 minutes
 - Start the test and record the friction coefficient throughout the duration.
- Wear Scar Measurement:
 - After the test, disassemble the rig and clean the three stationary balls with heptane.
 - Measure the diameter of the wear scars on each of the three stationary balls in two perpendicular directions using an optical microscope.
 - Calculate the average wear scar diameter.
- Data Analysis: Compare the average wear scar diameter and the friction coefficient of the base oil with the **10-Nonadecanol** blend.

Experimental Workflow: Lubricant Additive Testing

Workflow for evaluating the tribological performance of **10-Nonadecanol**.

Application as a Phase Change Material (PCM)

Long-chain fatty alcohols are known to be effective organic phase change materials due to their high latent heat of fusion. **10-Nonadecanol**, with its long alkyl chain, is expected to exhibit significant potential for thermal energy storage applications.

Quantitative Data: Thermophysical Properties

The following table provides estimated thermophysical properties of **10-Nonadecanol**, which are crucial for its evaluation as a PCM.

Property	Estimated Value	Method of Determination
Melting Point (°C)	55 - 65	Differential Scanning Calorimetry (DSC)
Latent Heat of Fusion (kJ/kg)	180 - 220	Differential Scanning Calorimetry (DSC)
Thermal Conductivity (W/m·K)	~0.2 (solid), ~0.15 (liquid)	Transient Hot Wire Method
Specific Heat Capacity (kJ/kg·K)	~2.0 (solid), ~2.5 (liquid)	Differential Scanning Calorimetry (DSC)

Experimental Protocol: Characterization of PCM Properties

Objective: To determine the melting temperature and latent heat of fusion of **10-Nonadecanol**.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Analytical balance (microgram sensitivity)

Materials:

- **10-Nonadecanol** ($\geq 98\%$ purity)
- Indium standard for calibration

Procedure:

- DSC Calibration: Calibrate the DSC instrument for temperature and enthalpy using an indium standard according to the manufacturer's protocol.
- Sample Preparation:
 - Accurately weigh 5-10 mg of **10-Nonadecanol** into a hermetic aluminum pan.
 - Seal the pan hermetically to prevent any loss of mass during heating.
 - Prepare an empty sealed pan to be used as a reference.
- DSC Measurement:
 - Place the sample and reference pans into the DSC cell.
 - Execute the following temperature program:
 - Hold at 25 °C for 5 minutes.
 - Heat from 25 °C to 100 °C at a rate of 10 °C/min.
 - Hold at 100 °C for 5 minutes to ensure complete melting.
 - Cool from 100 °C to 25 °C at a rate of 10 °C/min.
- Data Analysis:
 - From the heating curve, determine the onset temperature of the melting peak, which corresponds to the melting point.
 - Integrate the area of the melting peak to calculate the latent heat of fusion (in J/g).

- Analyze the cooling curve to observe the solidification behavior and any potential supercooling.

Logical Relationship: PCM Characterization

Relationship between **10-Nonadecanol**'s properties and its PCM application.

Application as a Polymer Plasticizer

Fatty alcohols can act as secondary plasticizers for various polymers, improving their flexibility and processability. The long, non-polar chain of **10-Nonadecanol** can intercalate between polymer chains, reducing intermolecular forces.

Quantitative Data: Effect on Polymer Properties (Hypothetical)

This table shows the potential effect of **10-Nonadecanol** on the mechanical properties of a polymer like Polyvinyl Chloride (PVC).

Property	PVC (unplasticized)	PVC + 10 phr 10-Nonadecanol	ASTM Standard
Tensile Strength (MPa)	50	40	ASTM D638
Elongation at Break (%)	5	150	ASTM D638
Shore A Hardness	100	85	ASTM D2240
Glass Transition Temp. (°C)	82	65	ASTM D3418 (DSC)

(phr = parts per hundred parts of resin)

Experimental Protocol: Evaluation of Plasticizer Efficiency

Objective: To assess the effectiveness of **10-Nonadecanol** as a plasticizer for a given polymer.

Apparatus:

- Two-roll mill or internal mixer
- Compression molding press
- Universal testing machine for tensile testing
- Durometer for hardness testing
- Differential Scanning Calorimeter (DSC) for glass transition temperature measurement

Materials:

- Polymer resin (e.g., PVC)
- **10-Nonadecanol**
- Primary plasticizer (e.g., a phthalate, if used in combination)
- Stabilizers and other necessary additives

Procedure:

- Compounding:
 - On a two-roll mill or in an internal mixer, blend the polymer resin with the desired amount of **10-Nonadecanol** (e.g., 10 phr) and other additives.
 - Ensure a homogeneous mixture is obtained.
- Sample Preparation:
 - Compression mold the compounded material into sheets of a specified thickness according to ASTM standards for the tests to be performed.
 - Cut the molded sheets into dumbbell shapes for tensile testing.
- Mechanical Testing:

- Conduct tensile tests on the dumbbell specimens using a universal testing machine according to ASTM D638 to determine tensile strength and elongation at break.
- Measure the Shore A hardness of the molded sheets using a durometer as per ASTM D2240.
- Thermal Analysis:
 - Determine the glass transition temperature (T_g) of the plasticized polymer using DSC (ASTM D3418). A reduction in T_g compared to the unplasticized polymer indicates effective plasticization.
- Data Analysis: Compare the mechanical and thermal properties of the plasticized polymer with the unplasticized polymer to evaluate the plasticizing effect of **10-Nonadecanol**.

Signaling Pathway: Mechanism of Plasticization

Mechanism of action of **10-Nonadecanol** as a polymer plasticizer.

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